

An In-Depth Technical Guide to the Solubility of Tetracosane in Organic Solvents

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **tetracosane** (n- $C_{24}H_{50}$), a long-chain aliphatic hydrocarbon, in a variety of organic solvents. Understanding the solubility characteristics of **tetracosane** is crucial for its application in diverse fields, including its use as a phase-change material, a component in wax formulations, and as a reference standard in analytical chemistry. This document presents quantitative solubility data, detailed experimental protocols for solubility determination, and visual workflows to aid in experimental design and interpretation.

Core Principles of Tetracosane Solubility

As a nonpolar, saturated hydrocarbon, the solubility of **tetracosane** is primarily governed by the principle of "like dissolves like." It exhibits favorable solubility in nonpolar and weakly polar organic solvents where the intermolecular forces (van der Waals forces) are of a similar nature and magnitude. Conversely, it is practically insoluble in highly polar solvents like water. The solubility of **tetracosane** is significantly influenced by temperature, generally increasing with a rise in temperature.

Quantitative Solubility Data

The following tables summarize the available quantitative data for the solubility of **tetracosane** in various organic solvents. The data is presented in mole fraction (x) at different temperatures to allow for easy comparison across different solvent systems.





Table 1: Solubility of **Tetracosane** in Hydrocarbon Solvents



Heptane 279.3 0.00058 [1] 283.8 0.00106 [1] 288.5 0.00188 [1] 293.2 0.00325 [1] 298.0 0.00550 [1] 302.7 0.00912 ————————————————————————————————————	Solvent	Temperature (K)	Mole Fraction (x) of Tetracosane	Reference
288.5 0.00188 [1] 293.2 0.00325 [1] 298.0 0.00550 [1] 302.7 0.00912 Dodecane 284.1 0.00168 288.6 0.00288 293.2 0.00482 298.0 0.00790 302.7 0.0127 305.8 0.0173 Decahydronaphthalen e 283.7 0.00418 288.5 0.00695 293.2 0.0112 298.0 0.0178 302.7 0.0275 m-Xylene 279.3 0.00300 283.8 0.00480 288.5 0.00782 293.2 0.0125	Heptane	279.3	0.00058	[1]
293.2 0.00325 [1] 298.0 0.00550 [1] 302.7 0.00912 Dodecane 284.1 0.00168 288.6 0.00288 293.2 0.00482 298.0 0.0127 305.8 0.0173 Decahydronaphthalen e 283.7 0.00418 288.5 0.00695 293.2 0.0112 298.0 0.0178 302.7 0.0275 m-Xylene 279.3 0.00300 283.8 0.00480 293.2 0.0125	283.8	0.00106	[1]	
298.0 0.00550 [1] 302.7 0.00912 Dodecane 284.1 0.00168 288.6 0.00288 0.028 293.2 0.00482 0.029 302.7 0.0127 0.0127 305.8 0.0173 0.00418 288.5 0.00695 0.00418 293.2 0.0112 0.0178 302.7 0.0275 0.00300 m-Xylene 279.3 0.00300 283.8 0.00480 0.00782 293.2 0.0125 0.0125	288.5	0.00188	[1]	
Dodecane 284.1 0.00168	293.2	0.00325	[1]	_
Dodecane 284.1 0.00168 288.6 0.00288	298.0	0.00550	[1]	_
288.6 0.00288 293.2 0.00482 298.0 0.00790 302.7 0.0127 305.8 0.0173 Decahydronaphthalen e 283.7 0.00418 293.2 0.0112 298.0 0.0178 302.7 0.0275 m-Xylene 279.3 0.00300 283.8 0.00480 293.2 0.0125	302.7	0.00912	_	
293.2 0.00482 298.0 0.00790 302.7 0.0127 305.8 0.0173 Decahydronaphthalen e 283.7 0.00418 293.2 0.0112 298.0 0.0178 302.7 0.0275 m-Xylene 279.3 0.00300 283.8 0.00480 288.5 0.00782 293.2 0.0125	Dodecane	284.1	0.00168	_
298.0 0.00790 302.7 0.0127 305.8 0.0173 Decahydronaphthalen e 283.7 0.00418 293.2 0.0112 298.0 0.0178 302.7 0.0275 m-Xylene 279.3 0.00300 283.8 0.00480 293.2 0.0125	288.6	0.00288	_	-
302.7 0.0127 305.8 0.0173 Decahydronaphthalen e 283.7 0.00418 288.5 0.00695 293.2 0.0112 298.0 0.0178 302.7 0.0275 m-Xylene 279.3 283.8 0.00480 288.5 0.00782 293.2 0.0125	293.2	0.00482	_	
305.8 0.0173 Decahydronaphthalen e 283.7 0.00418 288.5 0.00695	298.0	0.00790	_	
Decahydronaphthalen e 283.7 0.00418 288.5 0.00695 293.2 0.0112 298.0 0.0178 302.7 0.0275 m-Xylene 279.3 0.00300 283.8 0.00480 288.5 0.00782 293.2 0.0125	302.7	0.0127	_	
e 283.7 0.00418 288.5 0.00695 293.2 0.0112 298.0 0.0178 302.7 0.0275 m-Xylene 279.3 0.00300 283.8 0.00480 288.5 0.00782 293.2 0.0125	305.8	0.0173	_	
293.2 0.0112 298.0 0.0178 302.7 0.0275 m-Xylene 279.3 0.00300 283.8 0.00480 288.5 0.00782 293.2 0.0125		283.7	0.00418	
298.0 0.0178 302.7 0.0275 m-Xylene 279.3 0.00300 283.8 0.00480 288.5 0.00782 293.2 0.0125	288.5	0.00695		-
302.7 0.0275 m-Xylene 279.3 0.00300 283.8 0.00480 288.5 0.00782 293.2 0.0125	293.2	0.0112	_	
m-Xylene 279.3 0.00300 283.8 0.00480 288.5 0.00782 293.2 0.0125	298.0	0.0178	_	
283.8 0.00480 288.5 0.00782 293.2 0.0125	302.7	0.0275	-	
288.5 0.00782 293.2 0.0125	m-Xylene	279.3	0.00300	_
293.2 0.0125	283.8	0.00480		-
	288.5	0.00782	-	
298.0 0.0195	293.2	0.0125	-	
	298.0	0.0195	-	



302.7	0.0298	-
p-Xylene	283.8	0.00495
288.5	0.00795	
293.2	0.0127	
298.0	0.0200	
302.7	0.0305	
Toluene	283.15	0.0041
293.15	0.0113	
303.15	0.0283	_
313.15	0.0650	_

Table 2: Solubility of **Tetracosane** in Other Organic Solvents

Solvent	Temperature (°C)	Solubility	Notes	Reference
Chloroform	Not Specified	10% (w/v)	Clear, colorless solution	
Diethyl Ether	Not Specified	Very Soluble	Qualitative observation	
Ethanol	Not Specified	Slightly Soluble	Qualitative observation	
Benzene	25	Very Soluble	Qualitative observation	
Carbon Tetrachloride	Not Specified	Soluble	General alkane solubility	

Note: Quantitative data for many non-hydrocarbon solvents are not readily available in the literature. The information provided is based on qualitative descriptions and semi-quantitative



data from chemical suppliers and databases.

Experimental Protocols for Solubility Determination

Two common and reliable methods for determining the solubility of long-chain alkanes like **tetracosane** are the Cloud Point Method and the Gravimetric Method.

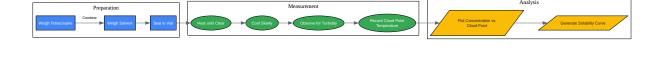
Cloud Point Method

This method determines the temperature at which a solution of a known concentration becomes saturated, indicated by the appearance of turbidity (the cloud point) upon cooling.

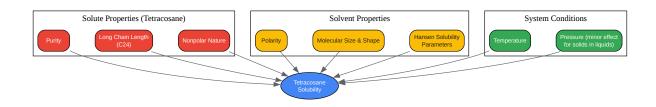
Detailed Methodology:

- Preparation of Standards: Prepare a series of solutions of tetracosane in the desired solvent
 at various known concentrations. This is typically done by accurately weighing both the
 solute (tetracosane) and the solvent in sealed vials.
- Dissolution: Heat the vials in a controlled temperature bath with constant stirring until the tetracosane is completely dissolved, resulting in a clear solution.
- Controlled Cooling: Cool the clear solutions at a slow, controlled rate (e.g., 0.5 °C/min) while continuously stirring.
- Observation: Visually observe the solution against a dark background with proper illumination.
- Cloud Point Determination: Record the temperature at which the first sign of persistent cloudiness or turbidity appears. This temperature is the cloud point for that specific concentration.
- Data Analysis: Plot the concentration of the prepared solutions against their corresponding cloud point temperatures to generate a solubility curve.









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References

- 1. Solubilities of tetracosane in hydrocarbon solvents (Journal Article) | OSTI.GOV [osti.gov]
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